

# A Technical Overview of 2-bromo-2-phenylacetic acid: Molecular Properties

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## Compound of Interest

Compound Name: 2-bromo-2-phenylacetic acid

Cat. No.: B146123

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For researchers, scientists, and professionals engaged in drug development and organic synthesis, a precise understanding of the fundamental properties of chemical compounds is paramount. This document provides a concise summary of the molecular weight and chemical formula for **2-bromo-2-phenylacetic acid**.

## Core Molecular Data

The essential molecular information for **2-bromo-2-phenylacetic acid** is presented below. This data is foundational for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	215.04 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
Alternate Molecular Weight	215.0440	<a href="#">[1]</a>
Alternate Molecular Weight	215.05 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>

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## References

- 1. 2-Bromo-2-phenylacetic acid | CymitQuimica [cymitquimica.com]
- 2. (2S)-2-bromo-2-phenylacetic acid | C<sub>8</sub>H<sub>7</sub>BrO<sub>2</sub> | CID 7000044 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-bromo-2-phenylacetic acid [stenutz.eu]
- 4. 2-Bromophenylacetic acid | C<sub>8</sub>H<sub>7</sub>BrO<sub>2</sub> | CID 87754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pacificbiochem.com [pacificbiochem.com]
- To cite this document: BenchChem. [A Technical Overview of 2-bromo-2-phenylacetic acid: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146123#2-bromo-2-phenylacetic-acid-molecular-weight-and-formula]

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